

Iron(II) ethylenediaminetetraacetic acid basic definition

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Iron(II)-edta

CAS No.: 15651-72-6

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Applications and Experimental Protocols

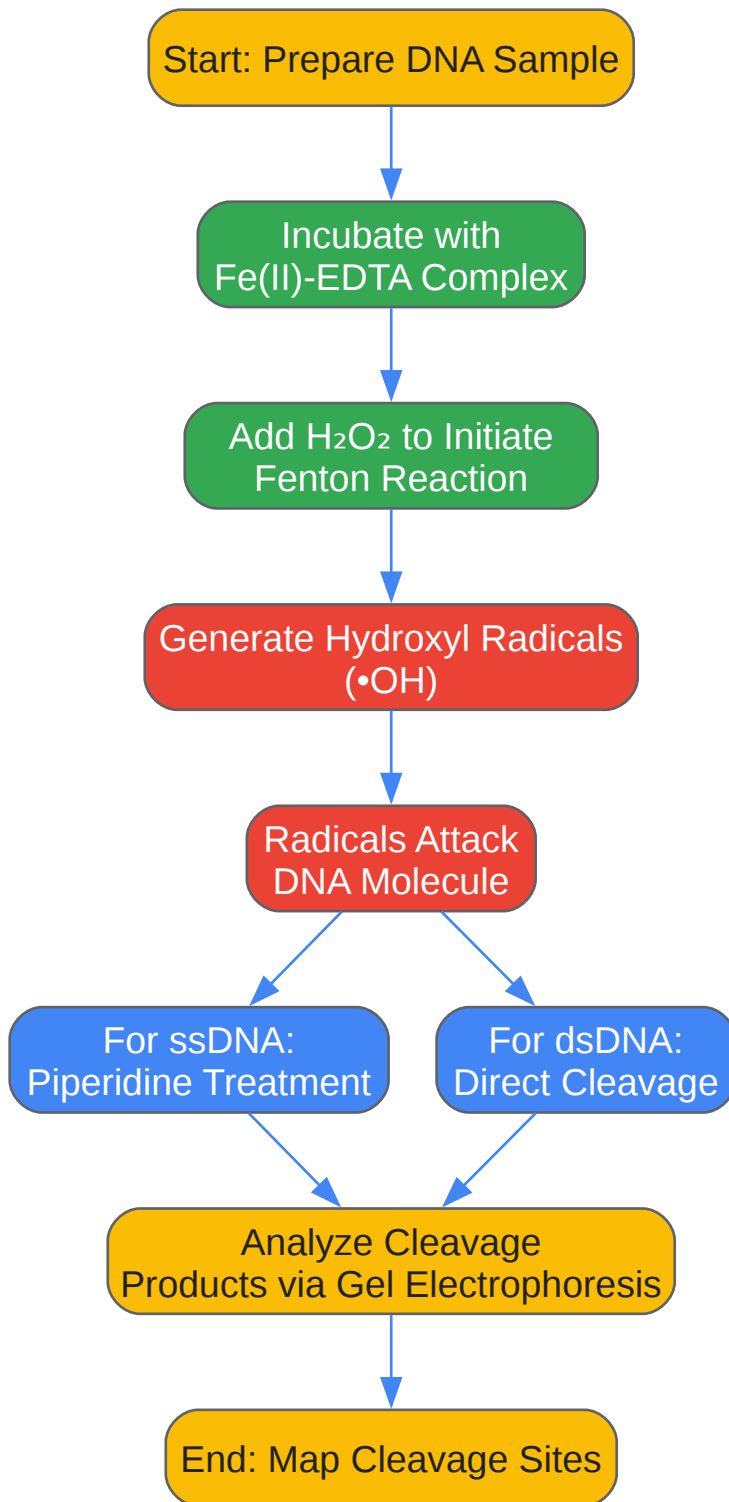
Nucleic Acid Structure Probing

Fe(II)-EDTA is central to the **hydroxyl radical footprinting** technique. It cleaves the sugar-phosphate backbone of DNA, allowing researchers to map regions protected by bound proteins. One key finding is its differential reaction with single-stranded (ssDNA) versus double-stranded DNA (dsDNA) [1].

- **In ssDNA:** Hydroxyl radicals react substantially with nucleic acid bases. This damage is often not directly detected by gel electrophoresis unless followed by piperidine treatment, which cleaves the damaged bases [1].
- **In dsDNA:** The bases are sequestered within the double helix, so reaction with the sugar backbone is dominant, leading to direct cleavage detectable by gel electrophoresis [1].

Experimental Workflow for DNA Cleavage

The following diagram illustrates a general workflow for a DNA cleavage experiment using Fe(II)-EDTA:



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DNA cleavage experimental workflow

A typical protocol involves [1]:

- **Reaction Setup:** The single-stranded or double-stranded DNA is reacted with a solution of Fe(II)-EDTA and hydrogen peroxide (H₂O₂).
- **Radical Generation & Cleavage:** The Fenton reaction between Fe(II) and H₂O₂ produces hydroxyl radicals that attack the DNA.
- **Post-Treatment for ssDNA:** For single-stranded DNA or to detect base damage, the sample must be incubated at 90°C with piperidine after the initial reaction to cleave the DNA backbone at sites of base damage.
- **Analysis:** The cleavage products are separated and visualized using gel electrophoresis, revealing the pattern of DNA damage.

Analytical Methods for EDTA and Its Complexes

The following table summarizes a common High-Performance Liquid Chromatography (HPLC) method used for the analysis of EDTA and its ferric complex [2].

Parameter	Specification
Analytical Technique	High-Performance Liquid Chromatography (HPLC)
Detection	UV (260 nm for Ferric-EDTA; 220 nm for alternative methods)
Column	Mixed-mode (e.g., Newcrom B or BH), 4.6 x 150 mm, 5 µm
Mobile Phase	Isocratic; H ₂ O with 0.02% H ₂ SO ₄ or MeCN with HClO ₄ buffer
Flow Rate	1.0 mL/min
Sample Preparation	Mix EDTA standard/sample with Iron(III) chloride solution to form Ferric-EDTA complex for analysis.

Key Considerations for Researchers

- **Enzyme Inhibition:** Beyond its chelating properties, EDTA can act as a selective inhibitor against certain enzymes like Taq polymerase and dUTPase, independent of metal ion chelation. This is crucial for designing control experiments in enzymology [3].

- **Complex Stability:** The behavior of Fe(II)-EDTA is pH-dependent. Its effectiveness in solubilizing iron is high at near-neutral pH but decreases in alkaline conditions, which is important for applications in agriculture or soil science [3].

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